

Application Notes and Protocols: Pharmacokinetic Modeling of Toltrazuril Sulfoxide in Swine

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Compound of Interest

Compound Name: Toltrazuril sulfoxide

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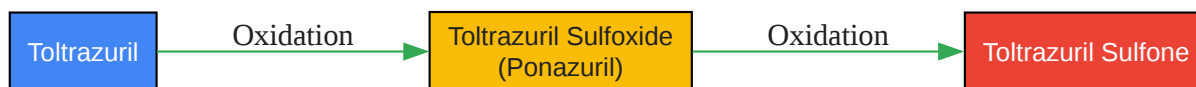
These application notes provide a comprehensive overview of the pharmacokinetic profile of **toltrazuril sulfoxide** (ponazuril) in swine, a critical metabolite of the anticoccidial drug toltrazuril. The following sections detail the metabolic pathway, experimental protocols for pharmacokinetic studies, and key pharmacokinetic parameters derived from scientific literature.

Introduction

Toltrazuril is a triazine-based antiprotozoal agent widely used for the control of coccidiosis in swine, particularly against *Cystoisospora suis*. Following oral administration, toltrazuril is metabolized into two primary active metabolites: **toltrazuril sulfoxide** (TZR-SO, also known as ponazuril) and toltrazuril sulfone (TZR-SO₂).^{[1][2]} Understanding the pharmacokinetics of **toltrazuril sulfoxide** is crucial for optimizing dosage regimens and ensuring therapeutic efficacy. Toltrazuril absorbed from the gut is rapidly converted to the short-lived **toltrazuril sulfoxide**, which is then metabolized to the more persistent toltrazuril sulfone.^{[1][2][3]} Both metabolites, particularly toltrazuril sulfone, exhibit anticoccidial activity and have long terminal half-lives, contributing to the sustained therapeutic effect of the parent drug.^{[1][4]}

Metabolic Pathway of Toltrazuril in Swine

The metabolic conversion of toltrazuril in swine follows a sequential oxidation process. The parent compound, toltrazuril, is first oxidized to **toltrazuril sulfoxide**, which is an intermediate metabolite.[1][2] Subsequently, **toltrazuril sulfoxide** is further oxidized to form toltrazuril sulfone, the major and most persistent metabolite found in plasma and tissues.[1][5]



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Metabolic pathway of toltrazuril in swine.

Experimental Protocols for Pharmacokinetic Studies

The following protocols are synthesized from methodologies described in peer-reviewed studies.[2][6][7][8] These provide a framework for conducting pharmacokinetic evaluations of toltrazuril and its metabolites in swine.

Animal Model and Housing

- **Animals:** Healthy male piglets are typically used for these studies.[2] Age can range from 10-14 days for suckling piglets to older pigs depending on the study's objective.[6]
- **Housing:** Animals should be housed in individual metabolic cages to allow for the separate collection of urine and feces if excretion studies are part of the protocol.[6] Standard environmental conditions for swine should be maintained.

Drug Administration

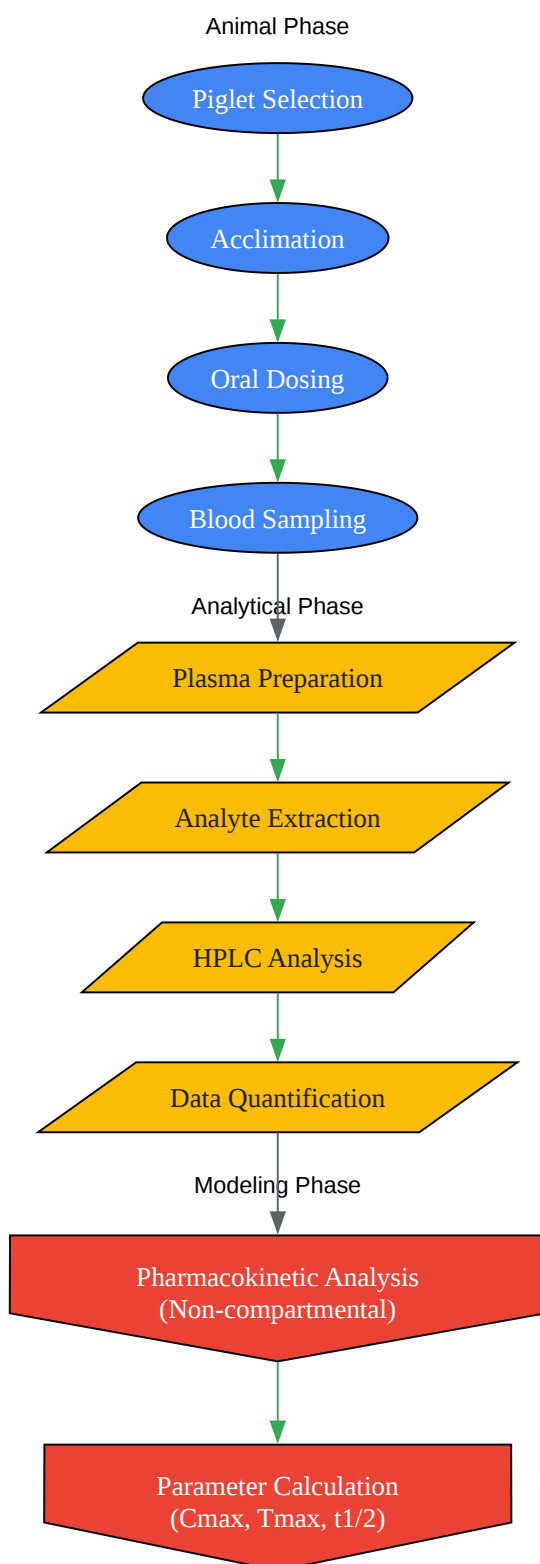
- **Formulation:** Toltrazuril is commonly administered as a 5% oral suspension.[5]
- **Dosage:** Single oral doses typically range from 10 mg/kg to 20 mg/kg body weight.[2][5]
- **Administration:** The drug is administered orally (per os, p.o.).[2]

Sample Collection

- **Blood Sampling:** Blood samples are collected via venipuncture (e.g., from the jugular vein) into heparinized tubes at predetermined time points.[9]
- **Sampling Schedule:** A typical sampling schedule might include pre-dose (0 hours) and multiple post-dose time points, such as 0.5, 1, 2, 4, 6, 8, 12, 15, 24, 48, 72 hours, and continuing for several days to capture the long elimination phase of the metabolites.[2][5][9]
- **Plasma Preparation:** Blood samples are centrifuged (e.g., at $2500 \times g$ for 10 minutes at 4°C) to separate the plasma, which is then stored at -70°C until analysis.[8][9]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

- **Principle:** The concentrations of toltrazuril and its metabolites in plasma are quantified using a validated HPLC method, often with UV or fluorescence detection.[6][8]
- **Sample Preparation:** Plasma samples typically undergo a liquid-liquid or solid-phase extraction to isolate the analytes from plasma proteins. For example, ethyl acetate can be used for extraction.[9]
- **Chromatographic Conditions (Example):**
 - **Column:** C18 reverse-phase column (e.g., 4.6×150 mm, $5 \mu\text{m}$).[10]
 - **Mobile Phase:** A gradient or isocratic mixture of an aqueous buffer (e.g., 5 mM ammonium acetate with 1% acetic acid) and an organic solvent (e.g., acetonitrile).[8]
 - **Flow Rate:** Approximately 1.0 mL/min.[8]
 - **Detection:** UV detector set at a specific wavelength (e.g., 248 nm).[8]
- **Quantification:** The concentration of each analyte is determined by comparing its peak area to that of a standard curve prepared with known concentrations of the reference standards. [9] The limit of quantification (LOQ) for toltrazuril and its metabolites in plasma is typically around $0.1 \mu\text{g/mL}$. [8]



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General workflow for a pharmacokinetic study.

Pharmacokinetic Data

The following tables summarize the key pharmacokinetic parameters for **toltrazuril sulfoxide** in swine following a single oral administration of toltrazuril.

Table 1: Pharmacokinetic Parameters of **Toltrazuril Sulfoxide** after a Single Oral Administration of Toltrazuril to Male Pigs

Dose of Toltrazuril	Cmax (µg/mL)	Tmax (hours)	t _{1/2} (hours)
10 mg/kg	Not Reported	Not Reported	51.9
20 mg/kg	Not Reported	Not Reported	53.2

Data sourced from Lim et al. (2010)[2]

Table 2: Plasma Concentrations of **Toltrazuril Sulfoxide** after a Single 20 mg/kg Oral Dose of Toltrazuril in Pigs

Time Post-Dose	Mean Concentration (µg/kg)
12 hours (0.5 day)	981
2 to 3 days	~3200 (plateau)
6 days	2185
14 days	443

Data sourced from the European Medicines Agency (EMA) Summary Report (1999)[5]

Note: Direct comparison between studies should be made with caution due to potential differences in experimental design, animal age and breed, and analytical methodologies. The EMA report provides mean concentrations at specific time points rather than calculated Cmax and Tmax values, indicating a plateau in concentration between 2 and 3 days post-administration.[5] The half-life of **toltrazuril sulfoxide** is noted to be approximately 2.8 days (67.2 hours) in the EMA report.[5]

Conclusion

The pharmacokinetic profile of **toltrazuril sulfoxide** in swine is characterized by its formation as a transient metabolite following the oral administration of toltrazuril.[1] It is subsequently converted to the longer-lasting toltrazuril sulfone. The persistence of these metabolites in the plasma contributes significantly to the overall and prolonged efficacy of toltrazuril against coccidiosis in pigs.[2] The data and protocols presented here serve as a valuable resource for designing and interpreting pharmacokinetic and pharmacodynamic studies of toltrazuril and its metabolites in swine.

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